

3-Bromo-5-fluoropyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-5-fluoropyridine

Cat. No.: B183902

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Technical Overview of 3-Bromo-5-fluoropyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the core physicochemical properties of **3-Bromo-5-fluoropyridine**, a key building block in organic synthesis and pharmaceutical development.

Core Molecular Data

The fundamental molecular attributes of **3-Bromo-5-fluoropyridine** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and molecular modeling.

Parameter	Value
Molecular Formula	C5H3BrFN ^{[1][2][3]}
Molecular Weight	175.99 g/mol ^[2]
CAS Number	407-20-5 ^{[1][2][4]}

Physicochemical Properties

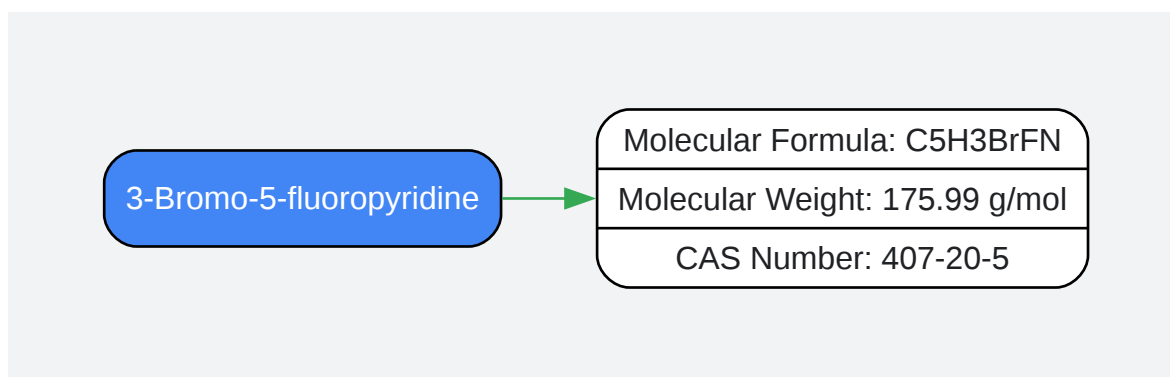
3-Bromo-5-fluoropyridine is typically a colorless to light yellow liquid or solid.[5] It is soluble in organic solvents such as dichloromethane and chloroform.[5]

Applications in Research and Development

3-Bromo-5-fluoropyridine serves as a crucial intermediate in the synthesis of a wide range of organic molecules.[5] Its unique substitution pattern on the pyridine ring makes it a valuable precursor for creating complex molecular architectures with potential biological activity.[5] Consequently, it is frequently utilized in medicinal chemistry for the development of novel therapeutic agents, including antibacterial and other pharmacologically active compounds.[5] It is also an important raw material in the preparation of high-efficiency pesticides.[5]

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers.



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Core properties of **3-Bromo-5-fluoropyridine**.

Note on Experimental Protocols and Signaling Pathways: The determination of a compound's molecular weight and formula is based on its atomic composition and does not involve experimental protocols or signaling pathways in the context of this document. Detailed synthetic methodologies and biological activity assays would be presented in separate, specific research papers or patents.

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